

Technical Guide: Physical Properties of Diethyl 5-ethylpyridine-2,3-dicarboxylate

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Compound of Interest

Compound Name: *Diethyl 5-ethylpyridine-2,3-dicarboxylate*

Cat. No.: *B195267*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 5-ethylpyridine-2,3-dicarboxylate is a chemical intermediate with significant applications in the pharmaceutical and agrochemical industries.^{[1][2]} It serves as a crucial building block in the synthesis of more complex molecules, including certain herbicides.^[2] A thorough understanding of its physical properties is essential for its effective use in research and development, particularly for reaction design, process scale-up, and ensuring safety and quality control. This technical guide provides a comprehensive overview of the known physical properties of **Diethyl 5-ethylpyridine-2,3-dicarboxylate**, general experimental protocols for their determination, and a visualization of its synthesis workflow.

Core Physical Properties

The physical characteristics of **Diethyl 5-ethylpyridine-2,3-dicarboxylate** are summarized in the table below. These properties are critical for handling, storage, and application in various synthetic procedures. The compound is typically a colorless to pale yellow liquid at room temperature.^[1]

Property	Value
Molecular Formula	C ₁₃ H ₁₇ NO ₄
Molecular Weight	251.28 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	320-325 °C at 760 mmHg[1]
Density	1.126 g/cm ³ at 25 °C[1]
Flash Point	147.8 °C[1]
Solubility	Soluble in ethanol, methanol, and most organic solvents. Limited solubility in water.[1]
Melting Point	Not readily available in cited literature; the compound exists as a liquid at ambient temperatures.

Experimental Protocols for Property Determination

While specific experimental determinations for **Diethyl 5-ethylpyridine-2,3-dicarboxylate** are not extensively detailed in the available literature, the following are general and widely accepted methods for ascertaining the physical properties of liquid organic compounds.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination is distillation.

Protocol:

- A sample of the compound is placed in a distillation flask with boiling chips.
- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The flask is heated, and the temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb, leading to a stable temperature reading.

- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.

Density Measurement

Density is the mass per unit volume of a substance. For a liquid, it can be determined using a pycnometer or a graduated cylinder and balance.

Protocol (using graduated cylinder and balance):

- The mass of a clean, dry graduated cylinder is measured.
- A known volume of the liquid is added to the graduated cylinder.
- The mass of the graduated cylinder with the liquid is measured.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume.

Solubility Assessment

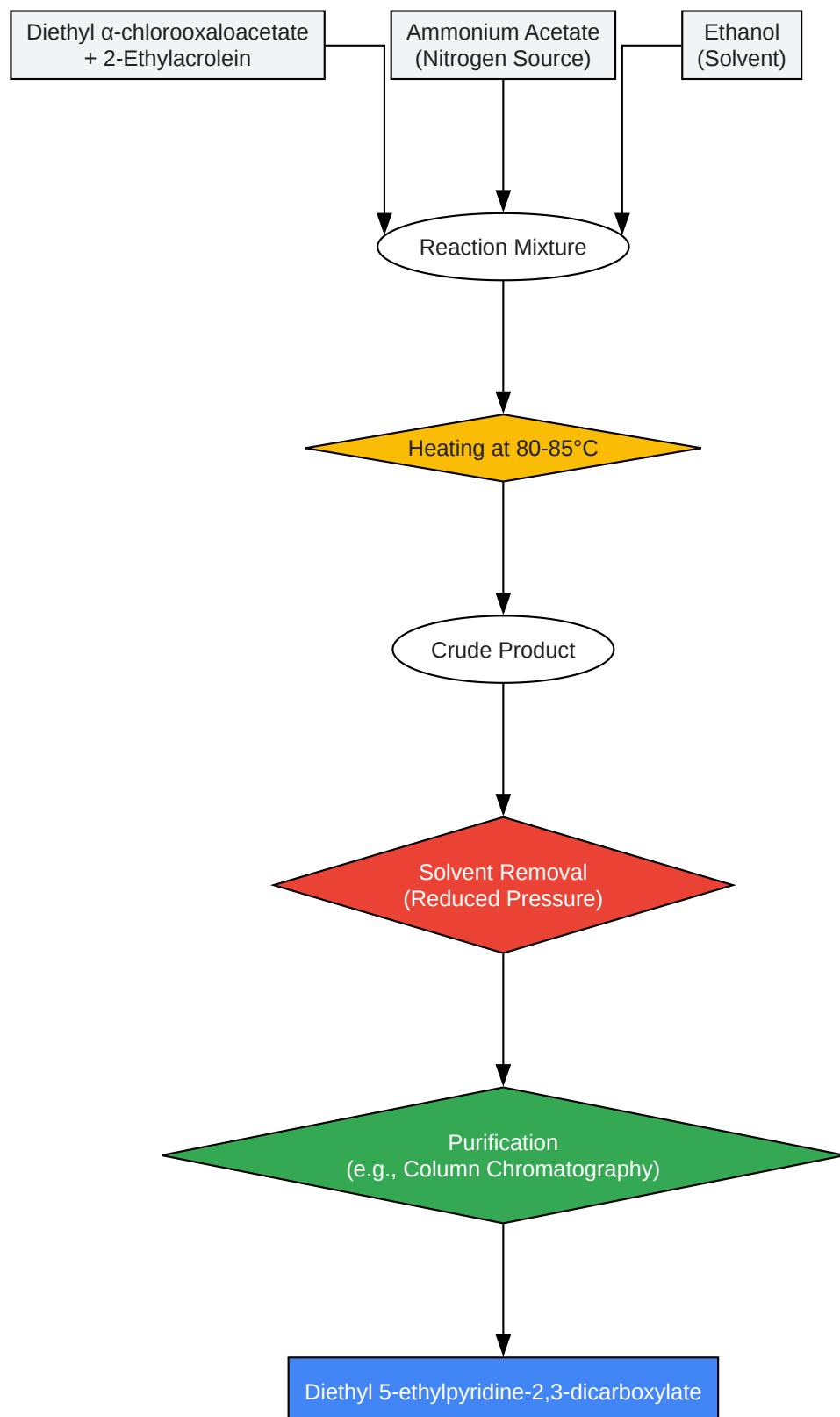
Solubility is the ability of a substance to dissolve in a solvent. A qualitative assessment can be performed through visual inspection.

Protocol:

- A small, measured amount of the solute (**Diethyl 5-ethylpyridine-2,3-dicarboxylate**) is added to a test tube.
- A known volume of the solvent is added in increments.
- The mixture is agitated after each addition.
- The substance is considered soluble if a homogenous solution forms. Observations are made at a specific temperature, as solubility is temperature-dependent.

Synthesis Workflow

Diethyl 5-ethylpyridine-2,3-dicarboxylate is commonly synthesized via a multi-step reaction. A prevalent method involves the reaction of diethyl α -chlorooxaloacetate with 2-ethylacrolein using ammonium acetate as a nitrogen source in an ethanol medium.^[3]

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